

Mollugin: A Technical Guide on its Molecular Properties and Biological Activity

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Compound of Interest

Compound Name: Mollugin

Cat. No.: B1680248

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Abstract

Mollugin (methyl 6-hydroxy-2,2-dimethylbenzo[h]chromene-5-carboxylate) is a naturally occurring naphthohydroquinone isolated from the roots of *Rubia cordifolia* L.[1][2][3] This technical guide provides a comprehensive overview of its molecular formula, chemical structure, and its well-documented biological activities, with a focus on its interactions with key cellular signaling pathways. This document is intended to serve as a resource for researchers and professionals in drug discovery and development, providing detailed experimental methodologies and quantitative data to facilitate further investigation into the therapeutic potential of **Mollugin**.

Molecular Formula and Chemical Structure

Mollugin is a small molecule with a well-defined chemical structure. Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₆ O ₄	--INVALID-LINK--
Molecular Weight	284.31 g/mol	--INVALID-LINK--
IUPAC Name	methyl 6-hydroxy-2,2-dimethylbenzo[h]chromene-5-carboxylate	--INVALID-LINK--
CAS Number	55481-88-4	--INVALID-LINK--
Canonical SMILES	<chem>CC1(C=CC2=C(O1)C3=CC=C(C=C3C(=C2C(=O)OC)O)C</chem>	--INVALID-LINK--
InChI Key	VLGATXOTCNBWIT-UHFFFAOYSA-N	--INVALID-LINK--

Chemical Structure:

Caption: 2D Chemical Structure of **Mollugin**.

Biological Activity and Signaling Pathways

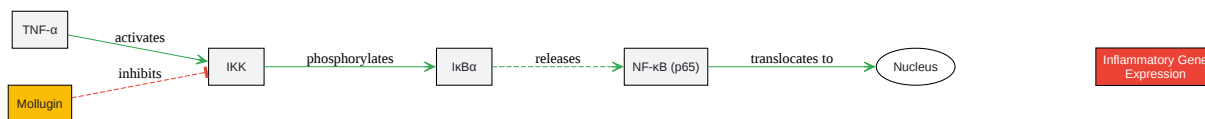
Mollugin has been demonstrated to possess a range of biological activities, including anti-inflammatory, anti-cancer, and neuroprotective effects. These activities are primarily attributed to its ability to modulate key intracellular signaling pathways.

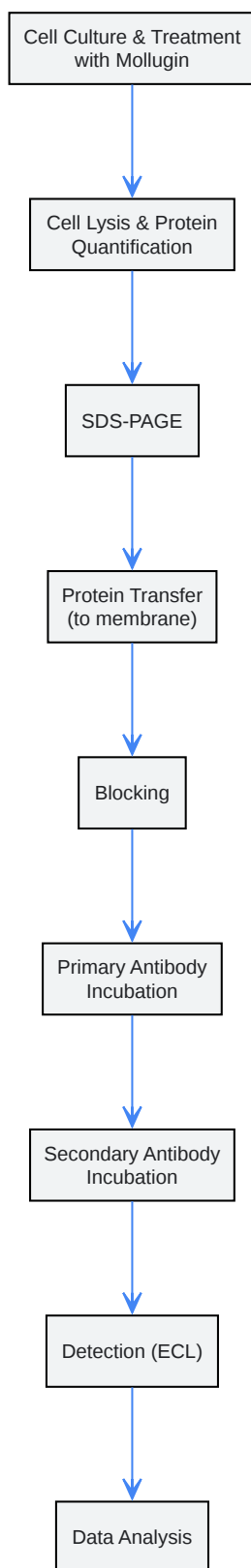
Anti-Cancer Activity

Mollugin exhibits significant anti-proliferative and pro-apoptotic effects in various cancer cell lines. This is achieved through the modulation of several critical signaling cascades.

2.1.1. Inhibition of the PI3K/Akt/mTOR Pathway

The PI3K/Akt/mTOR pathway is a crucial regulator of cell growth, proliferation, and survival. **Mollugin** has been shown to inhibit this pathway, leading to decreased cancer cell viability.





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References

- 1. Mollugin inhibits the inflammatory response in lipopolysaccharide-stimulated RAW264.7 macrophages by blocking the Janus kinase-signal transducers and activators of transcription signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Mollugin Has an Anti-Cancer Therapeutic Effect by Inhibiting TNF- α -Induced NF- κ B Activation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Mollugin inhibits proliferation and induces apoptosis by suppressing fatty acid synthase in HER2-overexpressing cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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